

An In-Depth Technical Guide to 4-aminopyridine-3-sulfonic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-aminopyridine-3-sulfonic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **4-aminopyridine-3-sulfonic acid**, compiling available data on its physicochemical characteristics, synthesis, and spectroscopic profile. The document is intended to serve as a foundational resource for professionals in research and drug development.

Core Chemical and Physical Properties

4-aminopyridine-3-sulfonic acid is a pyridine derivative characterized by the presence of an electron-donating amino group ($-NH_2$) at the 4-position and a strongly electron-withdrawing sulfonic acid group ($-SO_3H$) at the 3-position.^[1] This unique substitution pattern makes the compound amphoteric, possessing both acidic and basic sites.^[1] The sulfonic acid group is strongly acidic, while the amino group and the pyridine ring nitrogen are basic.^[1]

A summary of its key physicochemical properties is presented below.

Table 1: Physicochemical Properties of **4-aminopyridine-3-sulfonic acid**

Property	Value	Source(s)
IUPAC Name	4-aminopyridine-3-sulfonic acid	[2]
CAS Number	29452-57-1	[2]
Molecular Formula	C ₅ H ₆ N ₂ O ₃ S	[2]
Molar Mass	174.18 g/mol	[2]
Melting Point	>320°C	[3][4]
Canonical SMILES	<chem>C1=CN=CC(=C1N)S(=O)(=O)O</chem>	[2]
InChI Key	VOMYEVOVADPHCK-UHFFFAOYSA-N	[2]
XLogP3 (Predicted)	-0.5	[2]
Appearance	White to off-white powder	Inferred from related compounds

| Sensitivity | Hygroscopic |[4] |

Synthesis and Experimental Protocols

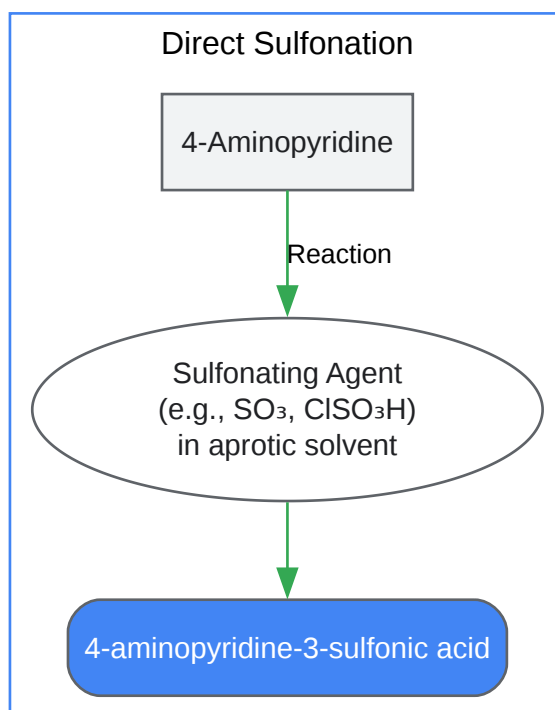
Detailed, peer-reviewed experimental protocols for the synthesis of **4-aminopyridine-3-sulfonic acid** are not extensively available in the public domain. However, the primary synthetic route is described as the direct electrophilic sulfonation of 4-aminopyridine.[1]

General Experimental Methodology: Direct Sulfonation

The synthesis of **4-aminopyridine-3-sulfonic acid** can be achieved by reacting 4-aminopyridine with a potent sulfonating agent, such as chlorosulfonic acid or sulfur trioxide, within an aprotic solvent.[1] The reaction mechanism is guided by the electronic properties of the pyridine ring. The electron-donating amino group at the 4-position activates the ring towards electrophilic substitution and directs the incoming electrophile (the sulfonyl group) to the adjacent 3-position.[1]

An alternative, though less direct, synthetic pathway involves the oxidation of 3-chloropyridine to its N-oxide, which is then followed by sulfonation and subsequent hydrogenation.[1]

General Synthesis Workflow for 4-aminopyridine-3-sulfonic acid



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Caption: General workflow for the direct sulfonation of 4-aminopyridine.

Spectroscopic Profile

Vibrational spectroscopy is a key tool for confirming the structure of **4-aminopyridine-3-sulfonic acid**. The Fourier Transform Infrared (FT-IR) spectrum provides a molecular fingerprint, with characteristic absorption bands indicating the presence of its primary functional groups.[1]

Table 2: Key FT-IR Vibrational Bands for **4-aminopyridine-3-sulfonic acid**

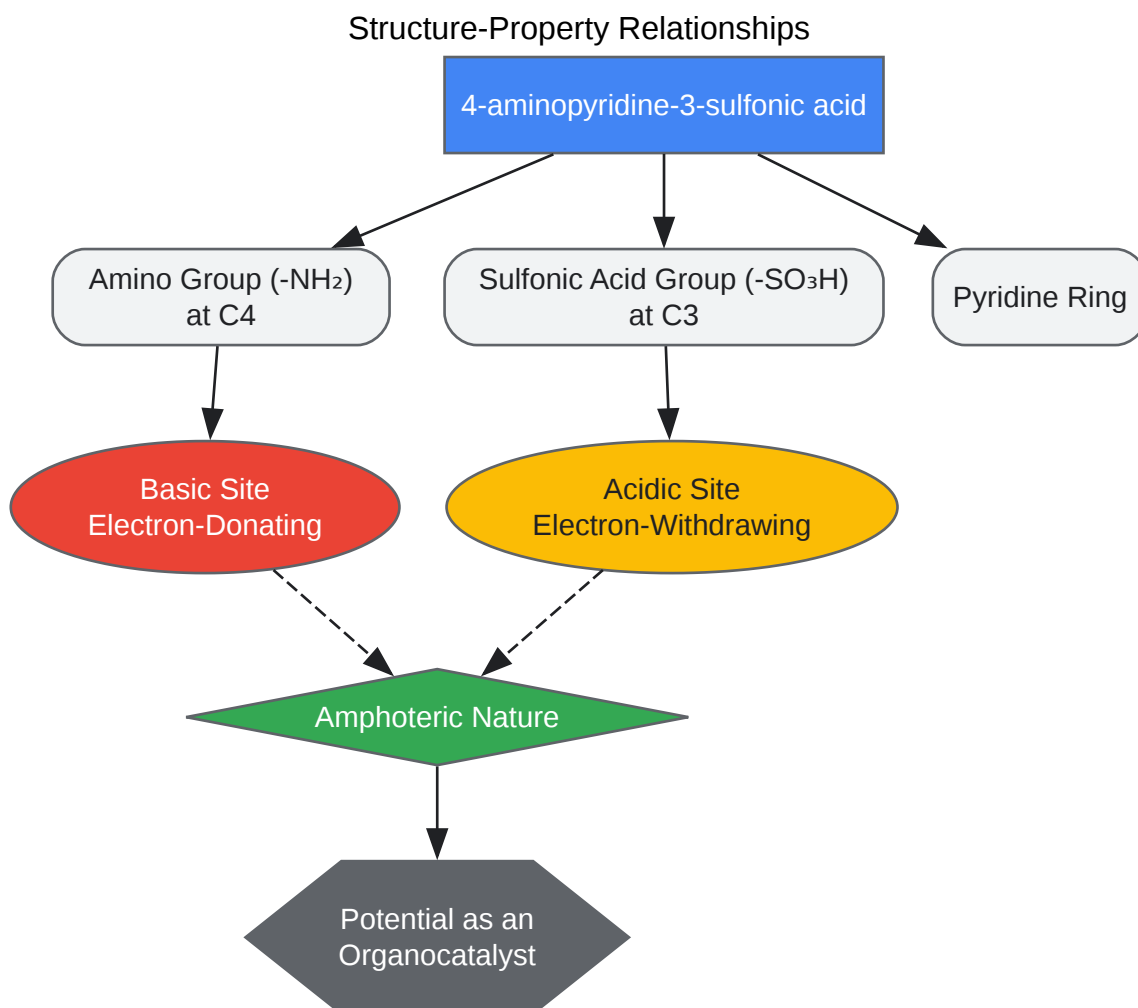
Functional Group	Expected Vibrational Bands	Description
Amino (-NH ₂)	~3300-3500 cm ⁻¹	N-H stretching vibrations (symmetric and asymmetric).
Sulfonic Acid (-SO ₃ H)	~1350 cm ⁻¹ and ~1165 cm ⁻¹	Asymmetric and symmetric SO ₂ stretching, respectively.
	~2800-3000 cm ⁻¹ (broad)	O-H stretching of the sulfonic acid group.

| Pyridine Ring | Multiple bands | C-H, C=C, and C=N stretching and bending vibrations characteristic of the aromatic heterocyclic ring.[\[1\]](#) |

Note: The exact wavenumbers are predictive and based on characteristic values for these functional groups.

Reactivity, Biological Context, and Potential Applications

The chemical reactivity of **4-aminopyridine-3-sulfonic acid** is dominated by its amphoteric nature, stemming from its constituent functional groups.



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Caption: Influence of functional groups on the molecule's chemical properties.

Organocatalysis: The presence of both a strong Brønsted acid ($-\text{SO}_3\text{H}$) and basic sites ($-\text{NH}_2$ and pyridine nitrogen) within the same molecule gives **4-aminopyridine-3-sulfonic acid** the potential for catalytic activity, particularly in the field of organocatalysis where it could facilitate various organic transformations.[1]

Biological Activity Context: It is critical to distinguish **4-aminopyridine-3-sulfonic acid** from its well-studied parent compound, 4-aminopyridine (fampridine). 4-aminopyridine is a lipid-soluble potassium channel blocker that readily crosses the blood-brain barrier and is used to treat symptoms of multiple sclerosis.[5][6]

The addition of the highly polar sulfonic acid group in **4-aminopyridine-3-sulfonic acid** would be expected to drastically alter its pharmacokinetic profile, particularly reducing its ability to cross the blood-brain barrier.[5] Consequently, its biological activity and signaling pathways are not expected to be the same as those of 4-aminopyridine. Currently, there is a lack of specific data in the public domain detailing the biological targets or signaling pathways for **4-aminopyridine-3-sulfonic acid** itself. Future research is needed to identify its unique biological targets and investigate its downstream effects.[1]

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References

- 1. 4-aminopyridine-3-sulfonic Acid | 29452-57-1 | Benchchem [benchchem.com]
- 2. 4-aminopyridine-3-sulfonic Acid | C₅H₆N₂O₃S | CID 2762922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. chemwhat.com [chemwhat.com]
- 5. 4-aminopyridine – the new old drug for the treatment of neurodegenerative diseases [pharmacia.pensoft.net]
- 6. 4-Aminopyridine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-aminopyridine-3-sulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272050#4-aminopyridine-3-sulfonic-acid-chemical-properties]

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